Application Note: Kinetic Profiling of Phenol, 4-(1-methylbutyl)-

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Compound of Interest	
Compound Name:	Phenol, 4-(1-methylbutyl)-
CAS No.:	94-06-4
Cat. No.:	B042037

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Degradation Mechanisms and Metabolic Stability Protocols

) and Half-life (

)

Executive Summary & Chemical Context[1][2][3][4][5]

Phenol, 4-(1-methylbutyl)- (CAS: 40590-38-3), often referred to as p-sec-pentylphenol, represents a specific structural isomer within the alkylphenol class. Unlike linear alkylphenols, the 1-methylbutyl substituent introduces a branched, secondary benzylic carbon attached to the aromatic ring.

Why This Matters: From a kinetic standpoint, the secondary benzylic position significantly alters the molecule's reactivity profile compared to its linear counterparts (e.g., n-pentylphenol). The C-H bond dissociation energy at this branched position is lower, making it a "hotspot" for radical abstraction during oxidative processes.

This Application Note provides rigorous protocols for two critical kinetic studies:

- Environmental Kinetics: Advanced Oxidation Processes (AOPs) via hydroxyl radical (

) attack.

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- Metabolic Kinetics: Microsomal stability assays for toxicological profiling.

Advanced Oxidation Kinetics (AOP)

Application: Wastewater treatment efficiency and environmental fate modeling.

2.1. Theoretical Grounding

Alkylphenols react with hydroxyl radicals (

) near the diffusion-controlled limit. For 4-(1-methylbutyl)phenol, the reaction proceeds via two competing mechanisms:

- Electrophilic Addition:

  adds to the aromatic ring (ortho/para), forming a hydroxycyclohexadienyl radical.

- H-Atom Abstraction:

  abstracts a hydrogen from the benzylic carbon of the 1-methylbutyl group (enhanced by the branched structure).

Target Benchmark: Based on structural analogs like nonylphenol, the expected second-order rate constant (

) is in the range of

[1, 2].

2.2. Protocol: Competitive Kinetics Method

Direct measurement of fast radical reactions is difficult. We use a competition kinetic method using a reference compound with a known

(e.g., Terephthalic Acid or Phenol).

Materials:

- Substrate: 4-(1-methylbutyl)phenol (

)

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- Reference: Terephthalic Acid (

  ,

)

- Oxidant Source: UV/H

  O

  or Fenton Reagent (Fe

  /H

  O

)

- Quencher: Catalase (for H

  O

) or Methanol (excess).

Step-by-Step Workflow:

- Reactor Setup: Use a photochemical reactor (e.g., Rayonet) equipped with 254 nm lamps. Maintain temperature at 25°C

  0.5°C using a recirculating chiller.

- Solution Prep: Prepare a mixed solution containing both the substrate (

) and reference (

) at equimolar concentrations in buffered Milli-Q water (pH 7.0).

- Initiation: Add H

  O

  (final conc. 1 mM) and trigger UV irradiation (

).

- Sampling: Withdraw 500

  aliquots at strict intervals (0, 30, 60, 90, 120, 180 seconds).

- Quenching (CRITICAL): Immediately dispense aliquot into a vial containing 50

  of Catalase (2000 units/mL) to stop radical generation. Failure to quench instantly will artificially inflate calculated rates.

- Analysis: Analyze via HPLC-UV or LC-MS/MS. Monitor the decay of both

  and

  .[1]

2.3. Data Analysis & Calculation

Plot

vs. time for both compounds. The slope represents the pseudo-first-order rate constant (
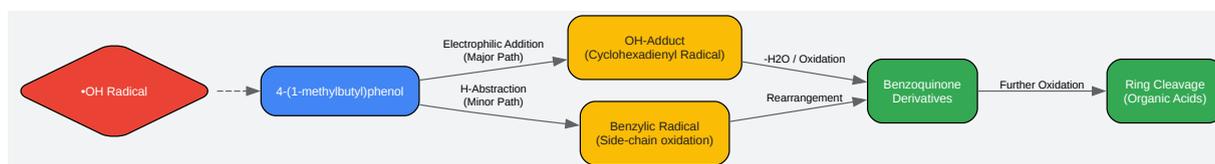
).

Calculate the specific second-order rate constant (

) using the equation:

Where:

- = Rate constant of 4-(1-methylbutyl)phenol

- = Known rate constant of Reference

2.4. Mechanism Visualization

Figure 1: Dual-pathway oxidation mechanism showing competition between ring addition and benzylic abstraction.

Metabolic Stability Kinetics (Microsomal)

Application: Drug discovery (ADME) and toxicological screening.

3.1. Theoretical Grounding

In biological systems, 4-(1-methylbutyl)phenol is metabolized primarily by Cytochrome P450 enzymes. The kinetics are defined by Intrinsic Clearance (

) and Half-life (

). The "substrate depletion" approach is the industry standard for determining these values [3].

3.2. Protocol: Substrate Depletion Assay

Materials:

- Liver Microsomes (Human or Rat, 20 mg/mL protein conc.)

- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).

- Test Compound: 4-(1-methylbutyl)phenol (1

final conc. to ensure first-order kinetics, i.e.,

).

Step-by-Step Workflow:

- Pre-Incubation: Mix Microsomes (0.5 mg/mL final) and Test Compound in phosphate buffer (100 mM, pH 7.4) at 37°C for 5 minutes.

- Start Reaction: Add NADPH regenerating system to initiate metabolism.

- Time Points: Remove aliquots (50

) at

  min.

- Termination: Dispense into 150

  ice-cold Acetonitrile (containing Internal Standard, e.g., Tolbutamide).

- Centrifugation: Spin at 4000 rpm for 20 min to pellet precipitated proteins.

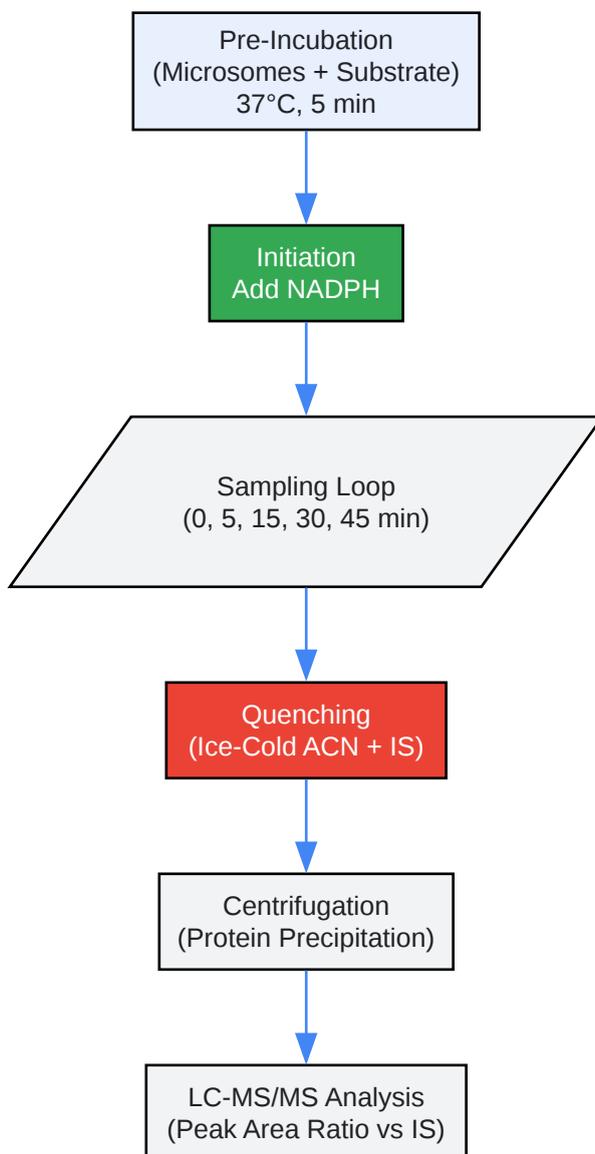- Analysis: Inject supernatant into LC-MS/MS.

3.3. Kinetic Calculations

Determine the elimination rate constant (

) from the slope of the natural log of remaining percentage vs. time.

Parameter	Formula	Unit
Elimination Rate ( )		
Half-Life ( )		
Intrinsic Clearance ( )		

3.4. Experimental Workflow Diagram

Figure 2: Standardized workflow for metabolic stability assessment via substrate depletion.

Expected Kinetic Data Ranges

Note: These values are derived from homologous alkylphenol series and should be used for validation purposes.

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Parameter	Condition	Expected Range	Reference
(AOP)	pH 7, 25°C		[1, 2]
(Microsomal)	Human Liver, 0.5 mg/mL	15 - 45 min (Moderate Clearance)	[3]
	Human Liver	30 - 90	[3]

References

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  - Relevance: The foundational text for calculating and scaling factors in metabolic stability studies.

- Zhang, H., et al. (2020). "Kinetics of Different Substituted Phenolic Compounds' Aqueous OH Oxidation." MDPI Atmosphere.

  - Relevance: Details the impact of electron-donating groups (like alkyl chains)

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Sources

- 1. A Guide to Rate Law and Reaction Rate [photophysics.com]

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